

Application Note: Extraction and Purification of Melezitose from Honeydew Honey

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Compound of Interest

Compound Name: (+)-Melezitose;D-Melezitose

Cat. No.: B14789555

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Abstract

Melezitose (

-D-glucopyranosyl-(1

3)-

-D-fructofuranosyl-(2

1)-

-D-glucopyranoside) is a non-reducing trisaccharide found in high concentrations (up to 40%) in honeydew honeys derived from aphids feeding on conifers (e.g., *Cinara* spp.[1][2][3] on spruce). Its low solubility leads to rapid crystallization, forming "cement honey" which is problematic for apiculture but an ideal feedstock for isolation. This guide provides a dual-track protocol: a Physical Enrichment Method for bulk extraction and a Chromatographic Purification Method (Activated Carbon) for pharmaceutical-grade isolation (>98% purity).[1]

Scientific Principle

The purification strategy exploits two fundamental physicochemical properties of melezitose:

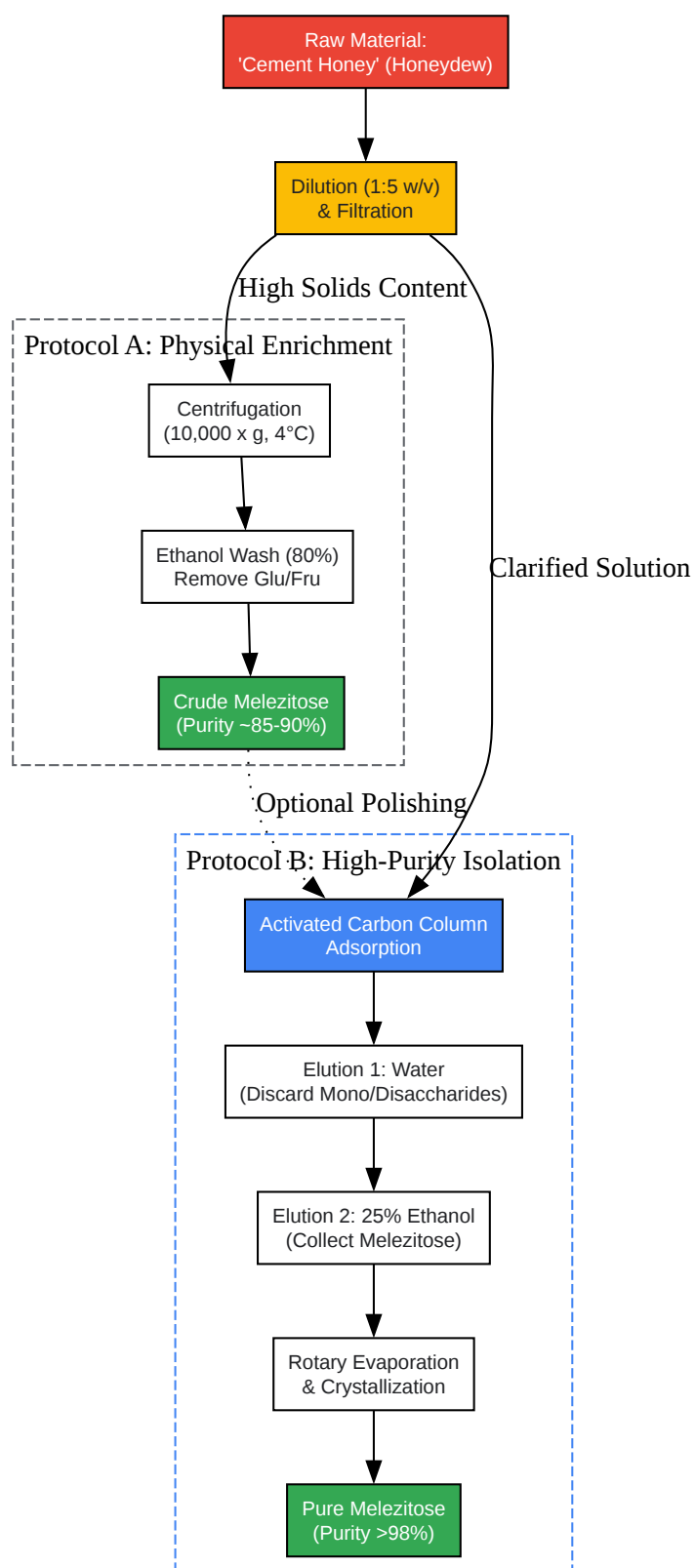
- **Solubility Differential:** Melezitose has significantly lower solubility in water and ethanol compared to the monosaccharides (glucose, fructose) and disaccharides (sucrose, maltose) dominant in honey.
- **Adsorption Affinity:** On activated carbon, sugars adsorb based on molecular size and hydrophobicity. Monosaccharides bind weakly and elute with water; trisaccharides bind more strongly and require organic modifiers (ethanol) for desorption.[1]

Chemical Structure & Properties

Property	Value	Notes
Formula		Trisaccharide (Glu-Fru-Glu)
MW	504.44 g/mol	Non-reducing
Melting Point	153–154 °C	Anhydrous form
Solubility	Low in EtOH; Moderate in	Forms crystals rapidly
Optical Rotation		()

Workflow Visualization

The following diagram outlines the decision matrix between bulk enrichment and high-purity isolation.



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Caption: Workflow for Melezitose isolation. Protocol A utilizes solubility limits for bulk capture; Protocol B utilizes adsorption affinity for polishing.

Materials & Reagents

- Feedstock: Honeydew honey (Conifer source preferred).[1] Look for "cement honey" combs that cannot be centrifuged.
- Solvents: Ethanol (Absolute and 96%), HPLC-grade Water.[1]
- Adsorbent: Activated Charcoal (Powdered for batch, Granular for column; 20-40 mesh).[1]
- Clarification: Celite 545 filter aid.
- Equipment: Centrifuge (refrigerated), Rotary Evaporator, Glass Column (e.g., 50mm x 500mm), Refractometer (Brix).

Protocol A: Bulk Enrichment (The "Cement" Method)

Best for: Extracting large quantities of technical-grade melezitose from crystallized combs.[1]

- Harvesting: Scrape crystallized honey from combs. Do not heat above 35°C, as this dissolves the melezitose crystals back into the matrix.
- Dilution: Mix 1 part honey with 1 part cold distilled water (). Stir vigorously for 30 minutes.
 - Mechanism:[1][4][5] Glucose and fructose are highly soluble and will dissolve into the cold water. Melezitose crystals, being less soluble and already formed, will remain largely intact.
- Centrifugation: Centrifuge the slurry at 10,000 x g for 15 minutes at 4°C.
 - Result: A supernatant rich in glucose/fructose (discard or use as feed) and a white semi-solid pellet of crude melezitose.[1]

- Washing: Resuspend the pellet in 80% Ethanol (v/v). Stir for 10 minutes.
 - Mechanism:[1][4][5][6] Ethanol acts as an anti-solvent. 80% EtOH dissolves remaining monosaccharide syrup trapped in the crystal lattice but preserves the melezitose.
- Drying: Filter the washed crystals via vacuum filtration (Buchner funnel). Dry at 40°C under vacuum.[1]
 - Yield: Typically 10-20% of original honey weight.[1]
 - Purity: ~85-90% (impurities are mostly sucrose and trapped glucose).[1]

Protocol B: High-Purity Isolation (Activated Carbon Chromatography)

Best for: Producing >98% purity standards for analytical or pharmaceutical use.[1]

Step 1: Sample Preparation[1]

- Dissolve 100g of honey (or Crude Melezitose from Protocol A) in 500mL distilled water.
- Clarification: Add 5g Celite 545. Filter through a 0.45µm membrane to remove pollen, wax, and proteins.

Step 2: Column Packing[1]

- Pack a glass column with Activated Charcoal mixed with Celite (ratio 1:1 w/w) to improve flow rate.[1]
- Pre-conditioning: Wash column with 3 Bed Volumes (BV) of 50% Ethanol, followed by 5 BV of distilled water.

Step 3: Loading and Gradient Elution

Adsorption on carbon is governed by molecular weight. The elution order is: Monosaccharides

Disaccharides

Trisaccharides.

Phase	Solvent	Volume	Target Fraction
Loading	Honey Solution	-	Adsorption of sugars
Wash 1	100% Water	3 BV	Elutes Glucose, Fructose (Monosaccharides)
Wash 2	5-10% Ethanol	3 BV	Elutes Sucrose, Maltose (Disaccharides)
Elution	25-30% Ethanol	4 BV	Elutes Melezitose (Trisaccharide)
Strip	50% Ethanol	2 BV	Elutes higher oligosaccharides/polymers

Step 4: Recovery

- Collect the 25-30% Ethanol fraction. Monitor fractions using Thin Layer Chromatography (TLC) or refractive index.[\[1\]](#)
- Concentration: Evaporate ethanol/water using a rotary evaporator at 50°C until a thick syrup forms (approx. 70° Brix).
- Crystallization: Add absolute ethanol dropwise to the warm syrup until slight turbidity appears. Store at 4°C for 48 hours.
- Harvest: Collect pure white crystals via filtration.

Analytical Characterization (QC)

Verify the identity and purity of the isolated product.

HPLC-RID Method[\[1\]](#)

- System: HPLC with Refractive Index Detector (RID).

- Column: Agilent Hi-Plex Ca (Ligand Exchange) or Amino-column (HILIC).[\[1\]](#)
- Mobile Phase:
 - Hi-Plex Ca: 100% Water (isocratic), 85°C, 0.6 mL/min.
 - Amino Column: Acetonitrile:Water (75:25), 30°C, 1.0 mL/min.[\[1\]](#)
- Retention Time (Approx for Hi-Plex Ca):
 - Melezitose: ~10-11 min (Elutes before sucrose/maltose due to size exclusion effect in some ligand columns, or verify with standard).
 - Note: On Carbon, Melezitose elutes last; on Size Exclusion/Ligand HPLC, larger molecules often elute early.

Physical Specifications

- Melting Point: 153–154°C (Sharp peak indicates high purity).[\[1\]](#)[\[7\]](#)
- Specific Rotation:

(c=4, Water).[\[1\]](#)

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield	Melezitose lost in water wash. [1]	Ensure wash water is <4°C. Use Protocol B for higher recovery.
Yellow/Brown Crystals	Maillard products/Caramel remaining.	Insufficient Carbon treatment. [1] Re-dissolve and pass through a small Carbon "guard" plug.
Clogging in Column	Fines in charcoal or honey proteins.	Use Celite 545 in the column bed. Ensure 0.45µm filtration of feed.
No Crystallization	Syrup too dilute or too much glucose.	Evaporate to >70 Brix. Add Ethanol seed crystal.[1]

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